

preparing Tflrn-NH2 stock solution for experiments

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Tflrn-NH2
Cat. No.: B12375695

[Get Quote](#)

Application Notes and Protocols for Tflrn-NH2

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tflrn-NH2 is a synthetic peptide amide with the sequence Thr-Phe-Leu-Leu-Arg-Asn-NH2. It acts as a selective agonist for the Protease-Activated Receptor 2 (PAR2), a G protein-coupled receptor (GPCR) involved in a variety of physiological and pathological processes, including inflammation, pain, and cancer.[1] Activation of PAR2 by agonists like **Tflrn-NH2** initiates a cascade of intracellular signaling events, making it a valuable tool for studying PAR2 function and for the development of novel therapeutics targeting this receptor.

These application notes provide detailed protocols for the preparation of **Tflrn-NH2** stock solutions and its application in a common cell-based assay: the measurement of Extracellular signal-regulated kinase 1/2 (ERK1/2) phosphorylation.

Physicochemical Properties and Stock Solution Preparation

A summary of the key properties of **Tflrn-NH2** is provided in the table below.

Property	Value	Reference
Molecular Formula	C35H59N11O8	[2]
Molecular Weight	761.91 g/mol	[2]
Appearance	White to off-white solid	[2]
Sequence	Thr-Phe-Leu-Leu-Arg-Asn-NH2	[2]

Protocol for Preparing Tflrn-NH2 Stock Solution

Materials:

- **Tflrn-NH2** peptide powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, nuclease-free microcentrifuge tubes
- Ultrasonic bath (optional)

Procedure:

- Determine the required concentration and volume of the stock solution. A common stock concentration for in vitro cell-based assays is 10 mM.
- Weigh the appropriate amount of **Tflrn-NH2** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 7.62 mg of the peptide.
- Add the appropriate volume of DMSO to the peptide powder. For a 10 mM stock solution, add DMSO to the desired final volume. It is recommended to use newly opened, anhydrous DMSO as the peptide is hygroscopic.[2]
- Facilitate dissolution. Gently vortex the solution. If the peptide does not fully dissolve, sonicate the solution in an ultrasonic bath for short intervals until it is completely dissolved.[2]

- Aliquot and store. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[2][3]

Stock Solution Dilution Table (for a starting mass of 1 mg):

Desired Stock Concentration	Volume of DMSO to Add
1 mM	1.3125 mL
5 mM	0.2625 mL
10 mM	0.1312 mL

Experimental Applications: PAR2 Signaling and ERK1/2 Phosphorylation

Tfllrn-NH2 activates PAR2, which can couple to multiple G proteins, including Gαq, Gαi, and Gα12/13, to initiate downstream signaling cascades.[3] One of the key downstream pathways activated by PAR2 is the mitogen-activated protein kinase (MAPK) pathway, leading to the phosphorylation of ERK1/2.[4][5]

PAR2 Signaling Pathway

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)

- [5. Par2-mediated responses in inflammation and regeneration: choosing between repair and damage - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [preparing Tflrn-NH2 stock solution for experiments]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12375695/docs#preparing-tflrn-nh2-stock-solution-for-experiments\]](https://www.benchchem.com/product/b12375695/docs#preparing-tflrn-nh2-stock-solution-for-experiments)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)